

Lazurite mineral formula and elemental composition

Author: BenchChem Technical Support Team. **Date:** December 2025

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Compound Name: Lazurite

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An In-Depth Technical Guide to the Mineral Formula and Elemental Composition of **Lazurite**

Introduction

Lazurite is a rare tectosilicate mineral and a member of the sodalite group, renowned for imparting the intense, vibrant blue color to the semi-precious stone lapis lazuli.[1][2] Classified as a feldspathoid mineral, **lazurite** is a complex sodium calcium aluminosilicate that incorporates additional anions, primarily sulfate and sulfide species, within its crystal structure.[1][3] Its formation is typically associated with the contact metamorphism of limestone.[2] This guide provides a detailed examination of **lazurite**'s chemical formula and elemental composition, outlines the experimental protocols for its characterization, and presents a logical workflow for its analysis, intended for researchers and scientists in mineralogy and materials science.

Chemical Formula and Structure

The chemical formula for **lazurite** has been subject to refinement over time. The International Mineralogical Association (IMA) has redefined and validated its idealized chemical formula, providing a more precise representation of its structure.

IMA Approved Formula: The currently accepted and idealized formula for **lazurite** is:



This formula highlights several key structural features:

- **Aluminosilicate Framework:** The core of the structure is the $(\text{Al}_6\text{Si}_6\text{O}_{24})$ framework, which consists of alternating aluminum and silicon tetrahedra linked by oxygen atoms. This arrangement creates a stable, cage-like structure.[\[1\]](#)[\[3\]](#)
- **Cations:** Sodium (Na^+) and Calcium (Ca^{2+}) cations are situated within the cavities of this framework, providing charge balance.[\[1\]](#)
- **Anionic Groups:** The framework's cages also host essential anionic groups. The characteristic deep blue color of **lazurite** is primarily attributed to the presence of the trisulfide radical anion (S_3^-).[\[1\]](#)[\[5\]](#) Sulfate (SO_4^{2-}) is also a mandatory component of the structure.[\[1\]](#)[\[4\]](#) Other anions like chloride (Cl^-) and hydroxide (OH^-) may also be present in substitution.[\[2\]](#)

Historically, more generalized formulas have been used, such as $(\text{Na,Ca})_8[(\text{S,Cl,SO}_4,\text{OH})_2(\text{Al}_6\text{Si}_6\text{O}_{24})]$, which reflects the variability and solid solution possibilities within the sodalite group.[\[2\]](#)[\[6\]](#)[\[7\]](#)

Elemental Composition

The elemental composition of **lazurite** can vary between samples due to substitutions within the crystal lattice. However, a typical composition by weight percentage has been established. The data presented below is a summary of reported values, reflecting this natural variability.

Element	Symbol	Atomic Weight (g/mol)	Weight Percentage (%)
Oxygen	O	15.999	~38.1% [3]
Silicon	Si	28.085	~16.3% [3]
Aluminum	Al	26.982	~15.8% [3]
Sodium	Na	22.990	12% - 15% [1]
Calcium	Ca	40.078	2.5% - 7.8% [1] [3]
Sulfur	S	32.065	~6.0% [3]
Hydrogen	H	1.008	Minor percentages [3]
Chlorine	Cl	35.453	Minor percentages [3]

Note: Hydrogen and Chlorine are often present in small or trace amounts and contribute to the overall composition.

Experimental Protocols for Characterization

The determination of **lazurite**'s chemical formula and crystal structure relies on a combination of sophisticated analytical techniques. Each method provides specific information that, when combined, offers a complete characterization of the mineral.

X-Ray Diffraction (XRD)

X-Ray Diffraction is a fundamental technique used to determine the atomic and molecular structure of a crystal.[\[5\]](#) For mineral analysis, it serves as a definitive method for identification and structural characterization.

Methodology:

- **Sample Preparation:** A small, representative sample of the mineral is finely ground into a homogeneous powder. This ensures that the crystal lattices are randomly oriented to the incident X-ray beam. The powder is then mounted on a sample holder.[8]
- **Data Acquisition:** The sample is placed in a diffractometer. A monochromatic X-ray beam is directed at the sample, and the instrument rotates the sample and a detector through a range of angles (2θ).[6]
- **Principle of Operation:** At specific angles that satisfy Bragg's Law ($n\lambda = 2d \sin\theta$), constructive interference of the X-rays diffracted by the crystal lattice planes occurs. This results in a diffraction pattern characterized by a series of peaks of varying intensity at specific 2θ angles.[2][6]
- **Data Analysis:** The resulting diffraction pattern is a unique "fingerprint" of the mineral's crystal structure.[9] By comparing this pattern to extensive databases, such as those from the International Centre for Diffraction Data (ICDD), the mineral phase (**lazurite**) is identified. Furthermore, advanced analysis of the pattern can be used to precisely determine the unit cell dimensions.[2]

Electron Probe Microanalysis (EPMA)

EPMA is a non-destructive technique used to obtain precise, quantitative elemental compositions of very small areas of a solid sample.[7][10] It is ideal for analyzing chemical variations within a single mineral grain.

Methodology:

- **Sample Preparation:** A sample of the mineral is embedded in a resin mount and then ground and polished to create an exceptionally smooth, flat surface. Because most minerals are electrical insulators, the surface is then coated with a thin layer of conductive material, typically carbon, to prevent charge buildup from the electron beam.[7]
- **Data Acquisition:** The sample is placed in the EPMA instrument's high-vacuum chamber. A highly focused and stable beam of electrons is directed at a specific micro-volume (spot) on the sample surface.[10]

- **Principle of Operation:** The high-energy electron beam excites the atoms in the sample, causing them to emit X-rays. The wavelengths and energies of these emitted X-rays are characteristic of the elements present.[10][11]
- **Data Analysis:** The instrument uses wavelength-dispersive spectrometers (WDS) to precisely measure the intensity of the characteristic X-rays for each element. By comparing these intensities to those measured from known standard materials under the same conditions, the concentration of each element in the sample can be accurately quantified.[12] This allows for the calculation of an empirical chemical formula for the specific point analyzed.

Raman Spectroscopy

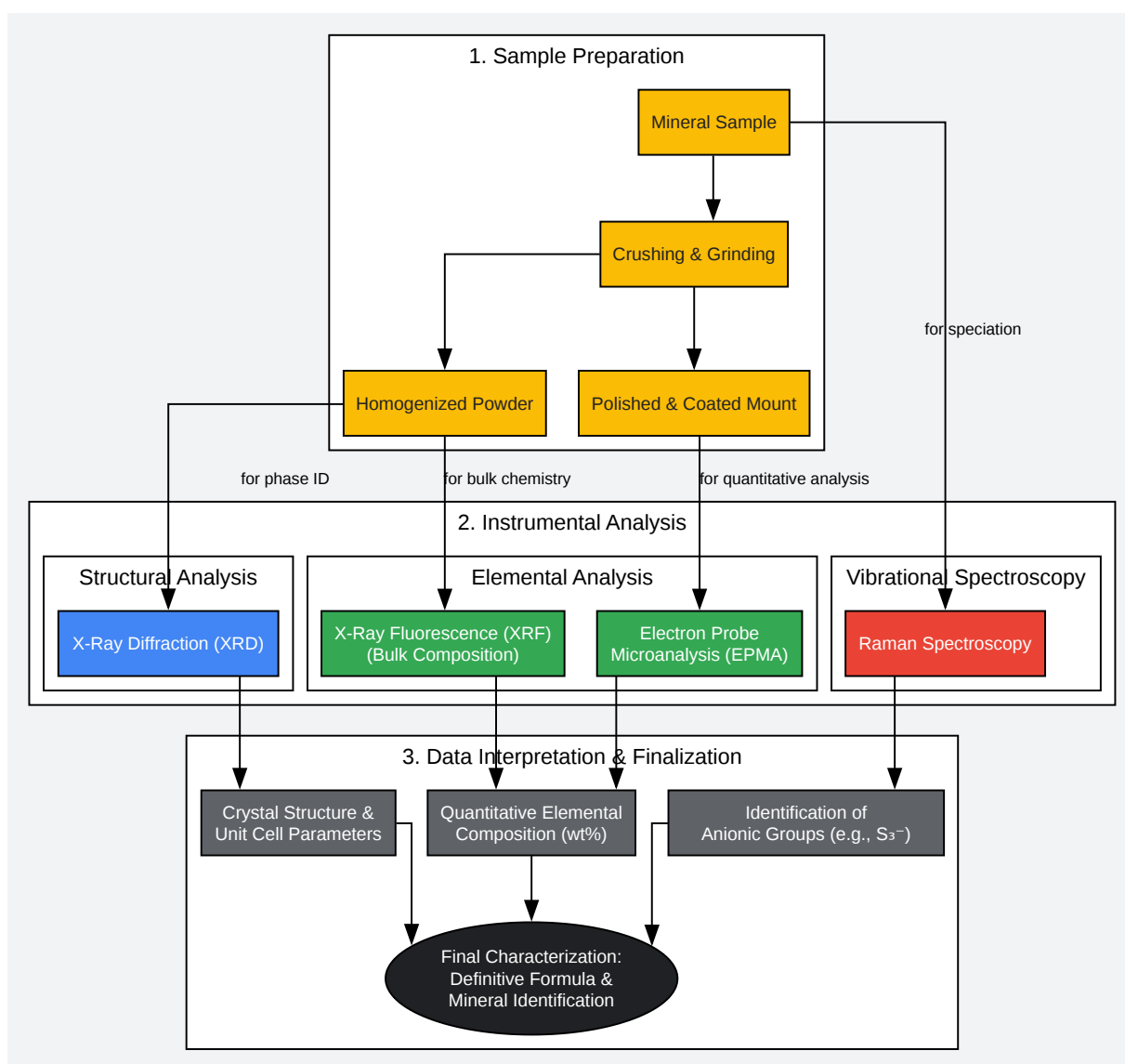
Raman spectroscopy is a powerful non-destructive technique used to identify molecules and study chemical bonding. For **lazurite**, it is particularly effective at identifying the specific sulfur species responsible for its color.

Methodology:

- **Sample Preparation:** Minimal preparation is needed. The analysis can be performed directly on a crystal, a polished surface, or even powdered pigment.
- **Data Acquisition:** A monochromatic laser is focused onto the sample. The scattered light is collected and passed through a spectrometer.
- **Principle of Operation:** Most of the scattered light has the same frequency as the laser (Rayleigh scattering). However, a small fraction is scattered at different frequencies due to the Raman effect, where the laser photons interact with the vibrational modes of the molecules in the sample.
- **Data Analysis:** The resulting Raman spectrum shows peaks corresponding to the specific vibrational modes of the mineral's components. **Lazurite** exhibits a very strong peak at approximately 548 cm^{-1} , which is attributed to the symmetric stretching mode of the S_3^- radical anion.[4][13] The presence and characteristics of this and other related peaks confirm the identity of **lazurite** and provide insight into its sulfur chemistry.[1][14]

Visualization of Analytical Workflow

The logical process for the comprehensive analysis of a mineral such as **lazurite** can be visualized as a workflow. This process integrates structural and compositional analysis to arrive at a definitive characterization.



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Caption: Workflow for the comprehensive analysis of **lazurite**.

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- To cite this document: BenchChem. [Lazurite mineral formula and elemental composition]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1171647#lazurite-mineral-formula-and-elemental-composition]

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